

Application Notes and Protocols: LCB 03-0110 Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LCB 03-0110 dihydrochloride

Cat. No.: B10788013

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Product Information

LCB 03-0110 dihydrochloride is a potent, small-molecule inhibitor targeting multiple tyrosine kinases. It is recognized for its significant role in modulating inflammatory responses and fibrotic processes. Its dual inhibitory action on key signaling pathways makes it a valuable tool for research in oncology, inflammation, and neurodegenerative diseases.

Chemical Properties:

Property	Value
IUPAC Name	3-[[2-[3-(morpholin-4-ylmethyl)phenyl]thieno[3,2-b]pyridin-7-yl]amino]phenol; dihydrochloride ^[1]
Molecular Formula	C ₂₄ H ₂₃ N ₃ O ₂ S·2HCl ^[2]
Molecular Weight	490.45 g/mol ^[1] ^[2]
CAS Number	1962928-28-4 ^[2] ^[3]

Solubility of LCB 03-0110 Dihydrochloride in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **LCB 03-0110 dihydrochloride** for in vitro and in vivo studies.^[4]^[5] The following table summarizes the

reported solubility data.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Special Instructions
DMSO	30 mg/mL[3]	61.17 mM[3]	Sonication is recommended to aid dissolution.[3]
DMSO	49.05 mg/mL[2]	100 mM[2]	N/A

Application Notes

Mechanism of Action and Biological Activity

LCB 03-0110 dihydrochloride is a multi-targeted kinase inhibitor. Its primary targets include:

- c-Src Kinase: It is a potent inhibitor of c-Src kinase with an IC₅₀ of 1.3 nM.[2][3]
- Discoidin Domain Receptors (DDR): It is a potent inhibitor of the DDR family of tyrosine kinases, including DDR1 and DDR2.[3][6] Deregulation of DDRs is implicated in fibrosis, atherosclerosis, and cancer.[6]
- Other Kinases: It also demonstrates strong inhibitory activity against Bruton's tyrosine kinase (BTK), spleen tyrosine kinase (Syk), and vascular endothelial growth factor receptor 2 (VEGFR2).[2][7]

This compound has been shown to suppress the activation of macrophages induced by lipopolysaccharide (LPS) and the activation of fibroblasts induced by transforming growth factor- β 1 (TGF- β 1) in vitro.[2][3] In vivo studies have demonstrated its ability to inhibit the activation of macrophages and fibroblasts, leading to the suppression of scar formation in wound healing models.[2][3][7]

Research Applications

Given its mechanism of action, **LCB 03-0110 dihydrochloride** is a valuable tool for investigating a range of biological processes and diseases, including:

- Anti-inflammatory and Anti-fibrotic Studies: Its ability to inhibit macrophage and fibroblast activation makes it suitable for studying fibrosis and inflammatory diseases.[7]
- Oncology Research: As an inhibitor of DDRs and VEGFR-2, it can be used to study cancer cell proliferation, adhesion, and matrix remodeling.[6] It has also been investigated for its anti-angiogenic activity by targeting VEGFR-2 and JAK/STAT3 signaling.[8][9]
- Neurodegenerative Disease Research: DDR1 has been identified as a therapeutic target in neurodegenerative diseases, and LCB 03-0110 has been used to study its role in this context.[4]
- Ophthalmology: Studies have explored its anti-inflammatory effects on human corneal epithelial cells, suggesting its potential for treating dry eye disease.[8]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LCB 03-0110 dihydrochloride** in DMSO.

Materials:

- **LCB 03-0110 dihydrochloride** (MW: 490.45 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Weighing the Compound: Accurately weigh out 1 mg of **LCB 03-0110 dihydrochloride** powder using an analytical balance and place it into a sterile microcentrifuge tube.

- Adding the Solvent: Add 203.9 μL of anhydrous DMSO to the microcentrifuge tube containing the compound. This volume is calculated based on the molecular weight to achieve a 10 mM concentration.
- Dissolution:
 - Cap the tube securely and vortex for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes.[\[3\]](#) Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For short-term storage (up to a few days), store the stock solution at 4°C.
 - For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for up to one year.[\[3\]](#)

General Protocol for Use in Cell-Based Assays

This protocol provides a general guideline for using the **LCB 03-0110 dihydrochloride** stock solution in cell-based assays.

Materials:

- 10 mM **LCB 03-0110 dihydrochloride** stock solution in DMSO
- Appropriate cell culture medium
- Cells of interest cultured in multi-well plates

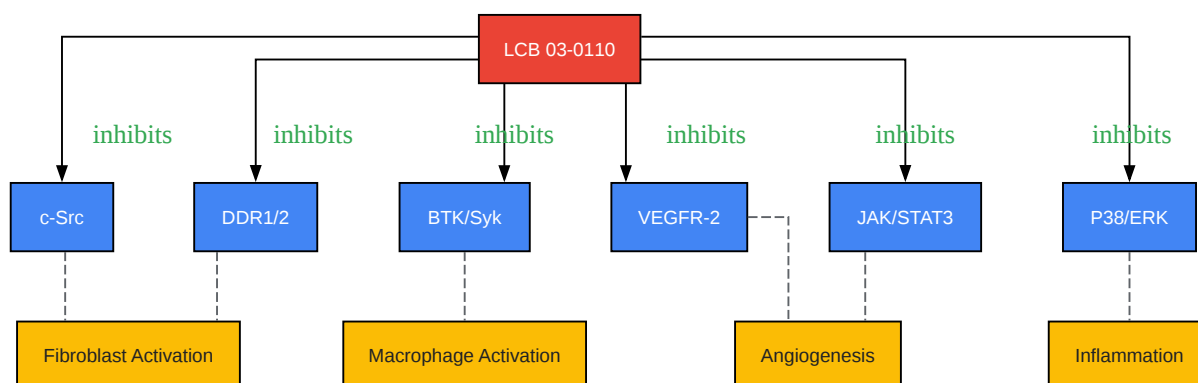
Procedure:

- Prepare Working Solutions:
 - Thaw the 10 mM stock solution at room temperature.
 - Prepare serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.

- Important: Ensure the final concentration of DMSO in the cell culture medium is consistent across all experimental conditions (including the vehicle control) and is non-toxic to the cells (typically $\leq 0.5\%$).
- Cell Treatment:
 - Remove the existing medium from the cultured cells.
 - Add the medium containing the desired concentration of **LCB 03-0110 dihydrochloride** (or vehicle control) to the respective wells.
- Incubation: Incubate the cells for the desired period according to your experimental design.
- Downstream Analysis: Following incubation, proceed with your planned downstream analyses, such as cell viability assays, protein expression analysis (e.g., Western blot), or cytokine secretion measurements (e.g., ELISA).

Diagrams

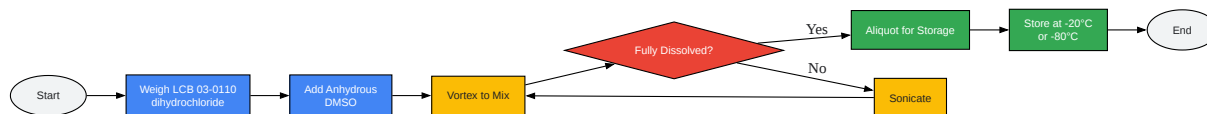
Signaling Pathways of LCB 03-0110



[Click to download full resolution via product page](#)

Caption: Inhibitory signaling pathways of LCB 03-0110.

Workflow for Preparing LCB 03-0110 Dihydrochloride Stock Solution



[Click to download full resolution via product page](#)

Caption: Workflow for stock solution preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LCB 03-0110 dihydrochloride | C₂₄H₂₅Cl₂N₃O₂S | CID 121513872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bio-techne.com [bio-techne.com]
- 3. LCB 03-0110 dihydrochloride | Src | TargetMol [targetmol.com]
- 4. researchgate.net [researchgate.net]
- 5. Discoidin Domain Receptor 1 is a therapeutic target for neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. US10370360B2 - Small-molecule inhibitors targeting discoidin domain receptor 1 and uses thereof - Google Patents [patents.google.com]
- 7. LCB 03-0110, a novel pan-discoidin domain receptor/c-Src family tyrosine kinase inhibitor, suppresses scar formation by inhibiting fibroblast and macrophage activation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. Anti-inflammatory effects of LCB 03-0110 on human corneal epithelial and murine T helper 17 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. LCB-03-110 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- To cite this document: BenchChem. [Application Notes and Protocols: LCB 03-0110 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10788013#lcb-03-0110-dihydrochloride-solubility-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com